

Guaiactamine: An Elusive Alkaloid of the Guaiacum Genus

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Compound of Interest

Compound Name: *Guaiactamine*

Cat. No.: *B097164*

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Despite its identification as an alkaloid derived from the medicinal Guaiacum plant genus, detailed scientific literature regarding the discovery, biological activity, and mechanism of action of **Guaiactamine** remains remarkably scarce. This whitepaper serves to consolidate the currently available information on this compound and highlight the significant gaps in our understanding, thereby calling for further research into its potential pharmacological properties.

Chemical and Physical Properties

Guaiactamine is a bicyclic alkaloid with the chemical formula $C_{13}H_{21}NO_2$.^[1] It is also known by several synonyms, including 2-(o-Methoxyphenoxy)triethylamine and Guayactamina.^[1] The compound is registered under the CAS number 15687-23-7.^[1]

Identifier	Value	Source
CAS Number	15687-23-7	^[1]
Chemical Formula	$C_{13}H_{21}NO_2$	^[1]
Synonyms	2-(o-Methoxyphenoxy)triethylamine, Gaiactamine, Guaiactaminum, Guayactamina	^[1]

Discovery and Natural Occurrence

Guaiactamine is known to be derived from plants of the genus *Guaiaecum*, which have a history of use in traditional medicine.^[1] However, specific details regarding the initial isolation and characterization of **Guaiactamine**, including the particular species of *Guaiaecum* from which it was first identified and the extraction methodologies employed, are not readily available in the public domain. The compound is reportedly found in low concentrations within its natural plant sources, necessitating efficient extraction and purification techniques for its study.^[1]

Biological Activity and Therapeutic Potential

Preliminary information suggests that **Guaiactamine** may possess anti-inflammatory and analgesic effects, making it a compound of interest for pharmacological research.^[1] These potential activities are likely attributable to its interactions with various biological targets. However, comprehensive studies detailing its specific molecular targets, signaling pathways, and overall mechanism of action are currently lacking. As is common with many alkaloids, it is anticipated that **Guaiactamine** may exhibit toxicity at higher doses, a factor that would require careful consideration in any future therapeutic development.^[1]

Experimental Protocols

A thorough search of scientific databases reveals a significant absence of detailed experimental protocols related to the discovery and characterization of **Guaiactamine**. Key information that remains elusive includes:

- **Extraction and Isolation:** Standardized protocols for the extraction of **Guaiactamine** from *Guaiaecum* plant material, including solvent systems, purification techniques (e.g., chromatography), and yield data.
- **Structural Elucidation:** Detailed spectroscopic data (e.g., NMR, mass spectrometry) and crystallographic analysis that were used to confirm its bicyclic structure.
- **Pharmacological Assays:** Specific in vitro and in vivo experimental designs used to evaluate its purported anti-inflammatory and analgesic properties. This includes information on the models used, concentrations or dosages tested, and quantitative outcome measures.

Signaling Pathways

Due to the lack of research on its mechanism of action, there are no described signaling pathways associated with **Guaiactamine**'s biological effects. Visual representations of its molecular interactions are therefore not possible at this time.

Future Directions and Conclusion

The limited available information on **Guaiactamine** presents a clear opportunity for further research. A systematic investigation into this alkaloid could unveil novel therapeutic applications. Key areas for future exploration should include:

- **Phytochemical Analysis:** A comprehensive study of various *Guaiacum* species to identify the primary plant sources and quantify the concentration of **Guaiactamine**.
- **Total Synthesis:** The development of a synthetic route to **Guaiactamine** to enable the production of sufficient quantities for detailed pharmacological studies, independent of its low natural abundance.
- **Pharmacological Screening:** A broad-based screening of **Guaiactamine** against a panel of biological targets to elucidate its mechanism of action and validate its potential anti-inflammatory and analgesic effects.
- **Toxicological Studies:** A thorough evaluation of the safety profile of **Guaiactamine** to determine its therapeutic window.

In conclusion, while **Guaiactamine** has been identified as a natural product with potential medicinal properties, it remains a largely uncharacterized molecule. The scientific community is encouraged to undertake further research to unlock the full therapeutic potential of this elusive alkaloid.

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References

- 1. cymitquimica.com [cymitquimica.com]
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